

L-Diguluronic Acid Disodium: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *L-Diguluronic acid disodium*

Cat. No.: *B12392203*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available safety and handling information for **L-Diguluronic acid disodium**. A specific Safety Data Sheet (SDS) for this compound is not readily available. Therefore, the information presented herein is based on data for **L-Diguluronic acid disodium** where available, and supplemented with safety and handling guidelines for structurally similar compounds, such as other uronic acid disodium salts and polysaccharide-derived sodium salts. It is imperative that all laboratory personnel conduct their own risk assessments and adhere to institutional and regulatory safety protocols before handling this substance.

Introduction

L-Diguluronic acid disodium is a linear polysaccharide copolymer composed of two L-guluronic acid units. It serves as a precursor for the production of alginate, an unbranched polyanionic polysaccharide. Due to its properties, it is being explored as a delivery carrier, particularly for antifungal agents. This guide provides essential information on its safety and handling to ensure its proper use in a research and development setting.

Physicochemical Properties

Proper handling and storage procedures are directly influenced by the physical and chemical properties of a substance. The following table summarizes the known properties of **L-Diguluronic acid disodium**.

Property	Value	Source
CAS Number	34044-54-7	[1]
Molecular Formula	C ₁₂ H ₁₆ Na ₂ O ₁₃	[1]
Molecular Weight	414.22 g/mol	[1]
Appearance	Powder	[1]
Purity	>98%	[1]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone. The product is also expected to be water-soluble.	[1]
Storage	Desiccate at -20°C. Keep containers tightly closed in a dry, cool, and well-ventilated place.	[1][2]

Hazard Identification and Classification

Based on available data for similar compounds, **L-Diguluronic acid disodium** is not classified as a hazardous substance. However, as with any chemical powder, it may pose minimal risks.

Potential Hazards:

- Eye Irritation: May cause serious eye irritation upon contact.
- Skin Irritation: May cause skin irritation upon prolonged or repeated contact.
- Respiratory Irritation: Inhalation of dust may cause respiratory tract irritation.
- Combustible Dust: As a fine powder, it may form explosive dust-air mixtures if dispersed in sufficient concentrations.

At their given concentration, the product is not considered to contain substances hazardous to health or the environment.[2]

Experimental Protocols & Safety Assessment

Due to the absence of specific toxicological studies for **L-Diguluronic acid disodium**, this section outlines general experimental workflows for assessing the safety of a novel chemical substance, which would be applicable.

General Workflow for In Vitro Cytotoxicity Assay



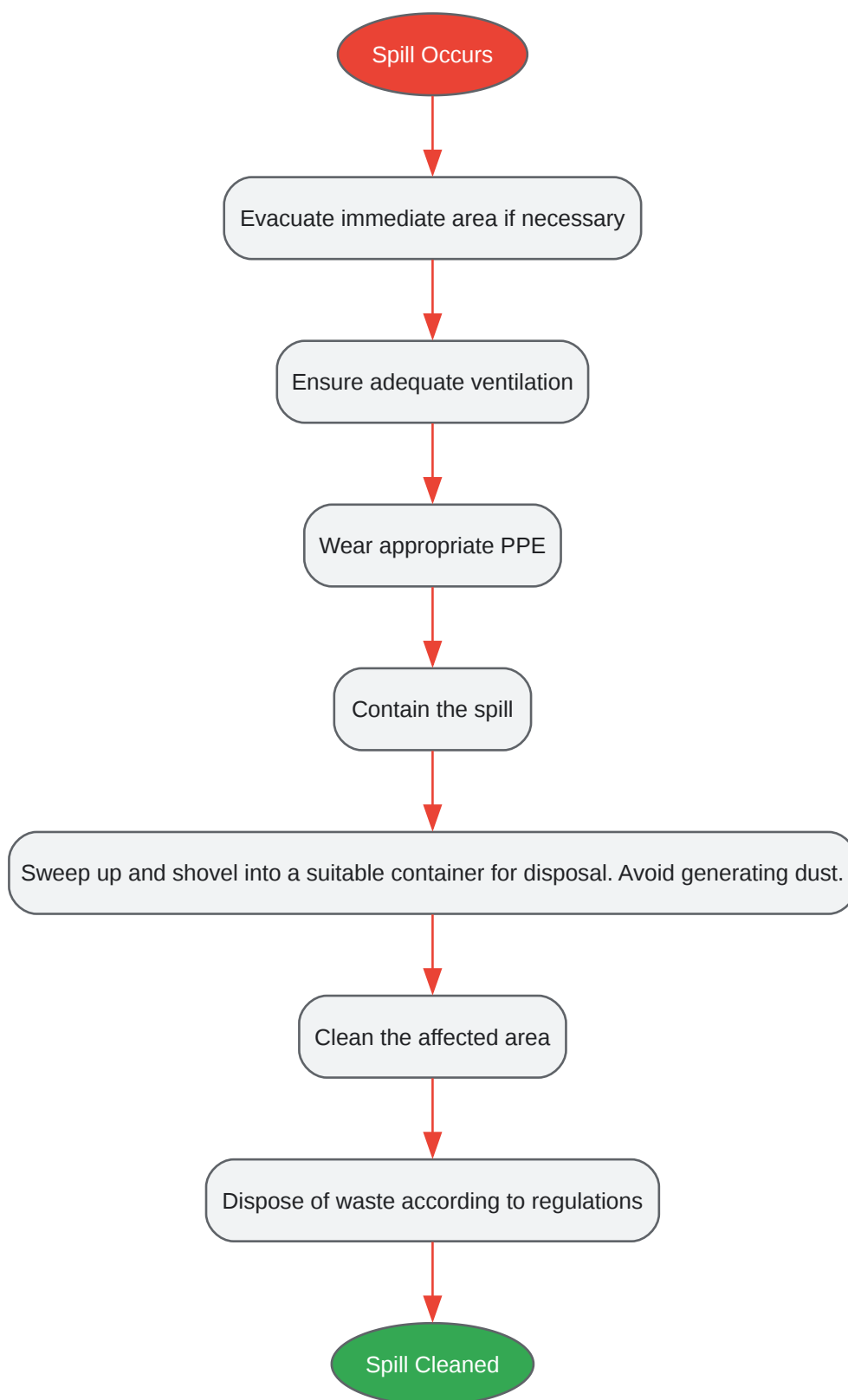
Recommended Personal Protective Equipment

Lab Coat

Gloves (Nitrile rubber)

Safety Goggles/Glasses

Respirator (when dust is generated)



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References

- 1. L-diguluronic acid disodium salt | CAS:34044-54-7 | High Purity | Manufacturer BioCrick [biocrick.com]
- 2. assets.thermofisher.cn [assets.thermofisher.cn]
- To cite this document: BenchChem. [L-Diguluronic Acid Disodium: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12392203#l-diguluronic-acid-disodium-safety-and-handling-guidelines]

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